

Enbucrilate in Sutureless Surgery: Application Notes and Protocols

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Compound of Interest

Compound Name: *Enbucrilate*

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This document provides detailed application notes and protocols for the use of **enbucrilate**, a n-butyl cyanoacrylate-based tissue adhesive, in sutureless surgical procedures. The information is compiled from various clinical and experimental studies to guide research and development in this area.

Overview and Mechanism of Action

Enbucrilate is a synthetic, monomeric tissue adhesive that rapidly polymerizes upon contact with tissue fluids, forming a strong, flexible bond that holds wound edges together.^[1] This property allows for sutureless wound closure, offering potential advantages over traditional methods, such as reduced surgical time, decreased risk of needle-stick injuries, and improved cosmetic outcomes.^{[1][2][3]} The adhesive also provides a waterproof and bactericidal barrier.^[1]

The application of **enbucrilate** is particularly suitable for low-tension skin incisions.^{[2][4]} Its use has been explored in a variety of surgical fields including general, oral, thoracic, and pediatric surgery.^{[4][5][6][7][8]}

Quantitative Data Summary

The following tables summarize quantitative data from comparative studies of **enbucrilate** and conventional suture techniques.

Table 1: Surgical Procedure Efficiency

Parameter	Enbucrilate Group	Suture Group	p-value	Reference
Average Closure Time (seconds)	168	259	p=0.0001	[2]
Average Hospital Stay (days)	4-5	7-8	p=0.0000	[2]
Operative Time Reduction	~50% shorter	-	p=0.003	[9]

Table 2: Postoperative Complications and Outcomes

Outcome	Enbucrilate Group	Suture Group	p-value	Reference(s)
Wound Inflammation	16% (mild to moderate)	Not specified	Not significant	[2]
Wound Infection	6%	Not specified	Not significant	[2]
Wound Dehiscence	1.1% - 16.67%	25%	-	[3][4]
Postoperative Bleeding (first 24h)	11.1%	88.9%	Significant	[9]
Cosmetic Outcome (VAS, 0-100)	Not specified	Not specified	p=0.522 (not significant)	[2]
Patient Satisfaction (out of 5)	4.73	Not specified	-	[4]

Table 3: Performance in Specific Experimental Models

Experiment al Model	Parameter	Enbucrilate Performanc e	Suture Performanc e	p-value	Reference(s)
Rabbit Pulmonary Resection	Mean Air Leak Pressure (cm H ₂ O)	43.3 ± 8.8	Not applicable	-	[6]
Sheep Pulmonary Resection	Air Leakage Rate	20% (minimal)	100% (minimal to massive)	p=0.000	[10]
Dog Aortic Anastomosis	Mean Intimal Thickness (µm) - Proximal	27.4 ± 1.94	138.4 ± 5.02	p < 0.001	[11]
Dog Aortic Anastomosis	Mean Intimal Thickness (µm) - Distal	27.4 ± 1.51	67.6 ± 6.42	p < 0.001	[11]

Experimental Protocols

Protocol for Superficial Surgical Wound Closure in a Clinical Setting

This protocol is based on a randomized controlled trial comparing **enbucrilate** with subcuticular sutures for closing superficial surgical wounds, such as those from inguinal hernia repair.[\[2\]](#)

1. Patient Selection:

- Inclusion criteria: Patients undergoing elective surgeries with low-tension skin incisions (e.g., inguinal hernia, recurrent appendicitis).[\[2\]](#)
- Exclusion criteria: Patients with known allergies to cyanoacrylates, high-tension wounds, or signs of active infection at the surgical site.

2. Wound Preparation:

- After closure of the subcutaneous layer, achieve proper hemostasis of the wound.[2]
- Ensure the wound edges are clean and dry.

3. Application of **Enbucrilate**:

- Approximate the skin edges using forceps or skin hooks to ensure good eversion.[2]
- Apply a thin, even layer of **enbucrilate** topically over the approximated wound edges.[1][2]
- Extend the application 5-10 mm beyond the incision line on all sides.[2]
- Apply the adhesive in multiple thin layers, allowing a few seconds between each layer for polymerization.[12] This initial layer acts as a barrier, minimizing heat dissipation to the tissues.[2]
- Allow the adhesive to fully dry (polymerize) for approximately 5 minutes.[10]

4. Post-application Care and Follow-up:

- A simple dry gauze dressing can be applied, as the adhesive itself forms a watertight seal.[2]
- Evaluate patients post-operatively on day 4 for evidence of inflammation, infection, and wound gape.[2]
- Further follow-up at 3 months to assess cosmetic outcomes using a Visual Analog Scale (VAS), where 0 is the worst scar and 100 is the best scar.[2]

Protocol for Sutureless Pulmonary Wedge Resection in an Animal Model

This protocol is derived from an experimental study on sheep lungs to evaluate the effectiveness of **enbucrilate** in preventing air leakage after pulmonary wedge resection.[10]

1. Animal Model and Preparation:

- Use healthy sheep lungs.
- Ventilate the lungs to exclude any with pre-existing air leakage.[10]

2. Surgical Procedure:

- Perform a wedge resection on the lower lobes of the lungs by clamping the edges to form a triangle of 5 cm x 5 cm x 5 cm.[10]
- Divide the resected surfaces into two groups:
- Group A (Control): Suture the parenchyma with 3/0 Vicryl.[10]

- Group B (Experimental): Seal the parenchymal surface with **enbucrilate**.[\[10\]](#)

3. **Enbucrilate** Application:

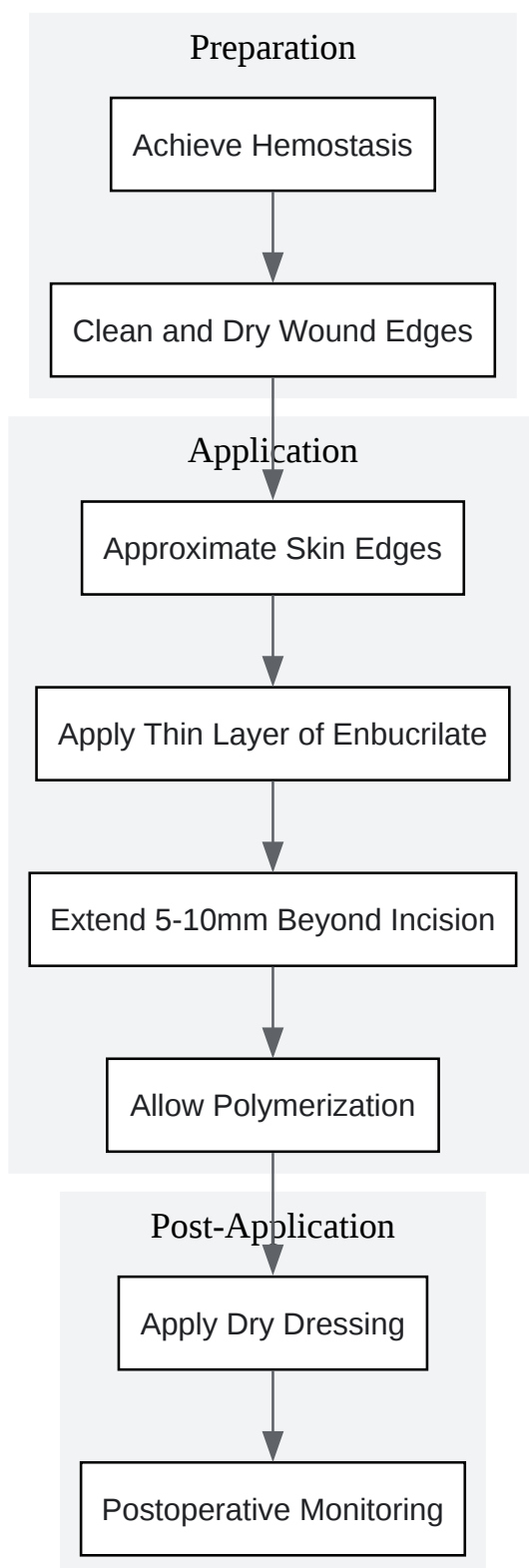
- Ensure the resection surface is as dry as possible to facilitate adhesion.
- Apply a thin, uniform layer of **enbucrilate** over the entire raw surface of the lung parenchyma.
- Allow the adhesive to dry for 5 minutes.[\[10\]](#)

4. Air Leakage Test:

- Intubate the lungs with a 6F endotracheal tube.[\[10\]](#)
- Submerge the lungs in a water bath to a depth of 10 cm.[\[10\]](#)
- Inflate the lungs to a pressure of 40 mmHg and observe for any air leakage from the resected surfaces.[\[10\]](#)
- Record the presence and severity of air leakage (minimal, mild, massive).[\[10\]](#)

Visualizations

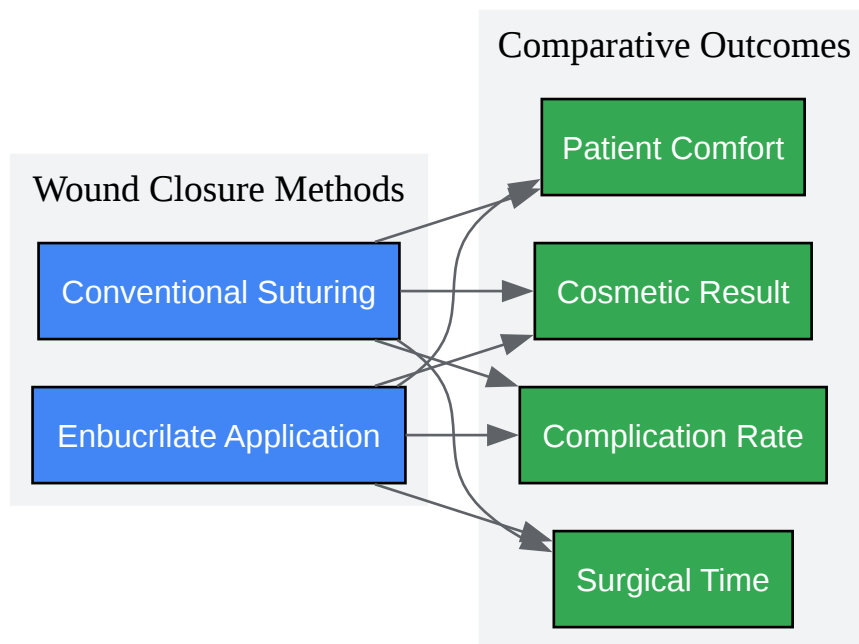
Workflow for Enbucrilate Application in Sutureless Wound Closure



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Enbucrilate application workflow for wound closure.

Logical Relationship in Comparative Studies of Wound Closure



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Comparison of **enbucrilate** and sutures.

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